

# A Comprehensive Technical Guide to 1-Methylpiperidine

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## Compound of Interest

Compound Name: 1-Methylpiperidine

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## Abstract

This technical guide provides an in-depth overview of **1-Methylpiperidine**, a versatile heterocyclic amine with significant applications in organic synthesis and the pharmaceutical industry. This document consolidates essential information, including its chemical identifiers, physical and chemical properties, detailed synthesis protocols, and key reactions. All quantitative data is presented in structured tables for ease of reference. Furthermore, this guide includes diagrammatic representations of a key synthesis workflow to facilitate a deeper understanding of the experimental processes.

## Core Identifiers and Molecular Structure

**1-Methylpiperidine**, also known as N-methylpiperidine, is a cyclic tertiary amine.<sup>[1][2]</sup> Its fundamental identifiers and structural information are crucial for its application in research and development.

Identifier	Value	Source
CAS Number	626-67-5	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C6H13N	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	1-methylpiperidine	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	99.18 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Synonyms	N-Methylpiperidine, Piperidine, 1-methyl-	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **1-Methylpiperidine** is essential for its handling, storage, and application in various experimental setups.

Property	Value	Conditions	Source
Appearance	Colorless liquid	Room Temperature	[1][3][4]
Odor	Amine-like, pepper-like	-	[1][4]
Density	0.82 g/cm <sup>3</sup>	20 °C	[1]
Boiling Point	106-107 °C	-	[3][7]
Melting Point	-8.0 °C	-	[3]
Flash Point	3 °C	-	[1]
Ignition Temperature	205 °C	-	[1]
Solubility	Miscible with water; Soluble in ethanol, ether, acetone	-	[1][3]
Vapor Pressure	19.4 mmHg	25 °C	[7]
Refractive Index	1.4378	20 °C	[7]
Dynamic Viscosity	5 mPa·s	20 °C	[1]
pH	12	100 g/l aqueous solution at 20 °C	[1]

## Safety and Handling

**1-Methylpiperidine** is a hazardous substance and requires careful handling.[8] It is highly flammable, corrosive, and toxic.[1][4][8]

Hazard Classification	GHS Pictograms	Hazard Statements
Flammable liquids (Category 2)	GHS02: Flammable	H225: Highly flammable liquid and vapor.[1]
Acute toxicity, Oral (Category 3)	GHS06: Toxic	H301: Toxic if swallowed.[1]
Acute toxicity, Dermal (Category 3)	GHS06: Toxic	H311: Toxic in contact with skin.[1]
Acute toxicity, Inhalation (Category 3)	GHS06: Toxic	H331: Toxic if inhaled.[1]
Skin corrosion/irritation (Category 1B)	GHS05: Corrosive	H314: Causes severe skin burns and eye damage.[1]
Hazardous to the aquatic environment (Chronic, Category 3)	-	H412: Harmful to aquatic life with long lasting effects.[1]

#### Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.[8][9]
- Use only in a well-ventilated area.[8]
- Wear protective gloves, protective clothing, eye protection, and face protection.[8]
- In case of fire, use CO2, dry chemical, or foam for extinction.[8]
- Store in a well-ventilated place. Keep container tightly closed.[8]

## Experimental Protocols: Synthesis of 1-Methylpiperidine

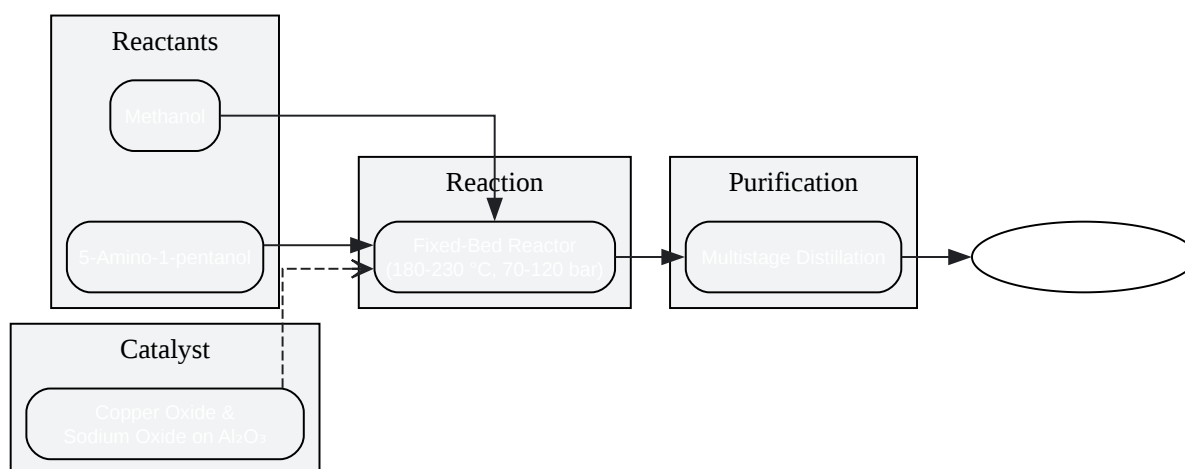
Several methods for the synthesis of **1-Methylpiperidine** have been reported. The following are detailed protocols for common laboratory and industrial scale preparations.

## Technical Production via Catalytic Amination of 5-Amino-1-pentanol

This method is suitable for large-scale industrial production.

Methodology:

- **Catalyst Preparation:** A catalyst consisting of copper oxide and sodium oxide supported on aluminum oxide ( $\text{Al}_2\text{O}_3$ ) is prepared and arranged in a fixed-bed reactor.
- **Reaction Setup:** A continuous tube or tube bundle reactor is used. The reaction is carried out in the liquid phase.
- **Reaction Execution:** 5-Amino-1-pentanol and methanol are continuously fed into the reactor.
- **Reaction Conditions:** The reaction is maintained at a temperature of 180–230 °C and a pressure of 70–120 bar.<sup>[1]</sup>
- **Purification:** The product stream from the reactor is subjected to multistage distillation in fractionating columns to purify the **1-Methylpiperidine**.<sup>[1]</sup>



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Caption: Industrial Synthesis of **1-Methylpiperidine**.

## Synthesis of Methyl **1-Methylpiperidine-4-carboxylate**

This protocol details the synthesis of a derivative of **1-Methylpiperidine**.

### Methodology:

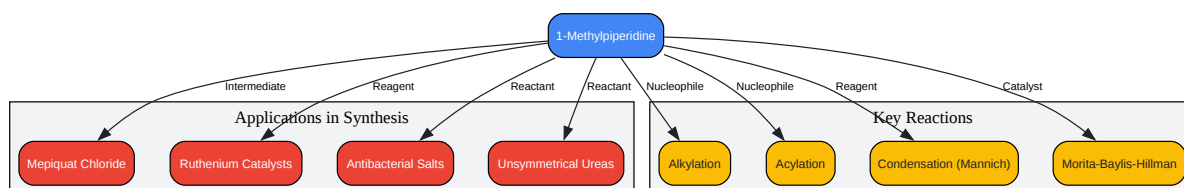
- **Reaction Setup:** In a suitable reaction vessel, dissolve 178.64 g (1 mol) of 1-methylisonipecotic acid hydrochloride in 350 mL of methanol.[\[10\]](#)
- **Addition of Reagent:** Cool the stirred solution to -10 °C using an ice-salt bath.
- **Thionyl Chloride Addition:** Slowly add 112.8 mL of thionyl chloride dropwise to the cooled solution over a period of 1 hour.[\[10\]](#)
- **Reaction Progression:** After the addition is complete, remove the cooling bath and allow the reaction temperature to rise to 40 °C. Maintain this temperature for 2 hours.[\[10\]](#)
- **Neutralization and Extraction:** Adjust the pH of the solution to approximately 8 with sodium carbonate. Extract the product with methylene chloride.[\[10\]](#)
- **Drying and Evaporation:** Dry the methylene chloride solution and then evaporate the solvent to yield the final product.[\[10\]](#)
- **Product:** The procedure yields 136.88 g (87%) of methyl **1-methylpiperidine-4-carboxylate** as a clear liquid.[\[10\]](#)

## Chemical Reactivity and Applications

**1-Methylpiperidine** serves as a crucial starting material and reagent in a variety of organic syntheses.

- **Synthesis of Mepiquat Chloride:** It is used as an intermediate in the production of the plant growth regulator mepiquat chloride.[\[1\]](#)
- **Catalyst Systems:** It is employed as a reagent for the synthesis of ruthenium-based catalyst systems.[\[1\]](#)

- Synthesis of Antibacterial Salts: **1-Methylpiperidine** is used in the preparation of antibacterial imidazolium, pyrrolidinium, and piperidinium salts.[1][11]
- Morita-Baylis-Hillman Reaction: It has been effectively used as a catalyst in this reaction.[5]
- Alkylation and Acylation Reactions: As a nucleophile, it participates in alkylation and acylation reactions to form new carbon-carbon and amide bonds, respectively.[2]
- Condensation Reactions: It is utilized in condensation reactions such as the Mannich reaction.[2]
- Synthesis of Unsymmetrical Ureas: It is a reactant for the synthesis of unsymmetrical ureas.[11]



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Caption: Key Applications of **1-Methylpiperidine**.

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